

Personal protective equipment for handling Bis(2-dimethylaminoethyl) ether

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Compound of Interest

Compound Name: Bis(2-dimethylaminoethyl) ether

Cat. No.: B135502

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Essential Safety and Handling Guide for Bis(2-dimethylaminoethyl) ether

This guide provides immediate safety, handling, and disposal protocols for researchers, scientists, and drug development professionals working with **Bis(2-dimethylaminoethyl) ether**. Adherence to these procedures is critical for ensuring laboratory safety and minimizing exposure risks.

Hazard Summary

Bis(2-dimethylaminoethyl) ether is a combustible liquid that is harmful if swallowed or inhaled and toxic in contact with skin.[1][2] It causes severe skin burns and serious eye damage.[2][3] This substance is classified as a corrosive and toxic material.

Quantitative Toxicity Data

For quick reference, the following table summarizes key toxicity data for **Bis(2-dimethylaminoethyl) ether**.

Toxicity Data	Value	Species	Reference
Acute Oral Toxicity (LD50)	1070 mg/kg	Rat	[2]
Acute Dermal Toxicity (LD50)	238 mg/kg	Rabbit	[2]
Acute Inhalation Toxicity (LC50)	117 ppm (6 hours)	Rat	[2]

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory when handling **Bis(2-dimethylaminoethyl) ether** to prevent skin, eye, and respiratory exposure.

- **Eye and Face Protection:** Wear chemical safety goggles and a face shield.[4][5] Eyewash stations and safety showers must be in close proximity to the workstation.[1][6]
- **Skin Protection:** Chemical-resistant gloves (e.g., nitrile, neoprene, or butyl rubber) and protective clothing are required to prevent skin contact.[4][7] Immediately remove and launder any contaminated clothing before reuse.[7]
- **Respiratory Protection:** Use only in a well-ventilated area or under a chemical fume hood.[1][7] If ventilation is inadequate, wear a NIOSH-approved respirator with an appropriate cartridge for organic vapors.[6][7]

Operational Plan for Safe Handling

1. Preparation and Handling:

- Always work in a well-ventilated area, preferably within a chemical fume hood.[1][7]
- Avoid direct contact with the substance. Do not breathe mist, vapors, or spray.[1]
- Keep the chemical away from heat, sparks, open flames, and other ignition sources.[1][2]
- Use non-sparking tools and take precautionary measures against static discharge.[3]

- Do not eat, drink, or smoke in the handling area.[3]

2. Storage:

- Store in a cool, dry, and well-ventilated place in a tightly sealed container.[3][7][8]
- Keep containers in a designated corrosives area and store them locked up.[1][7]
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[3]

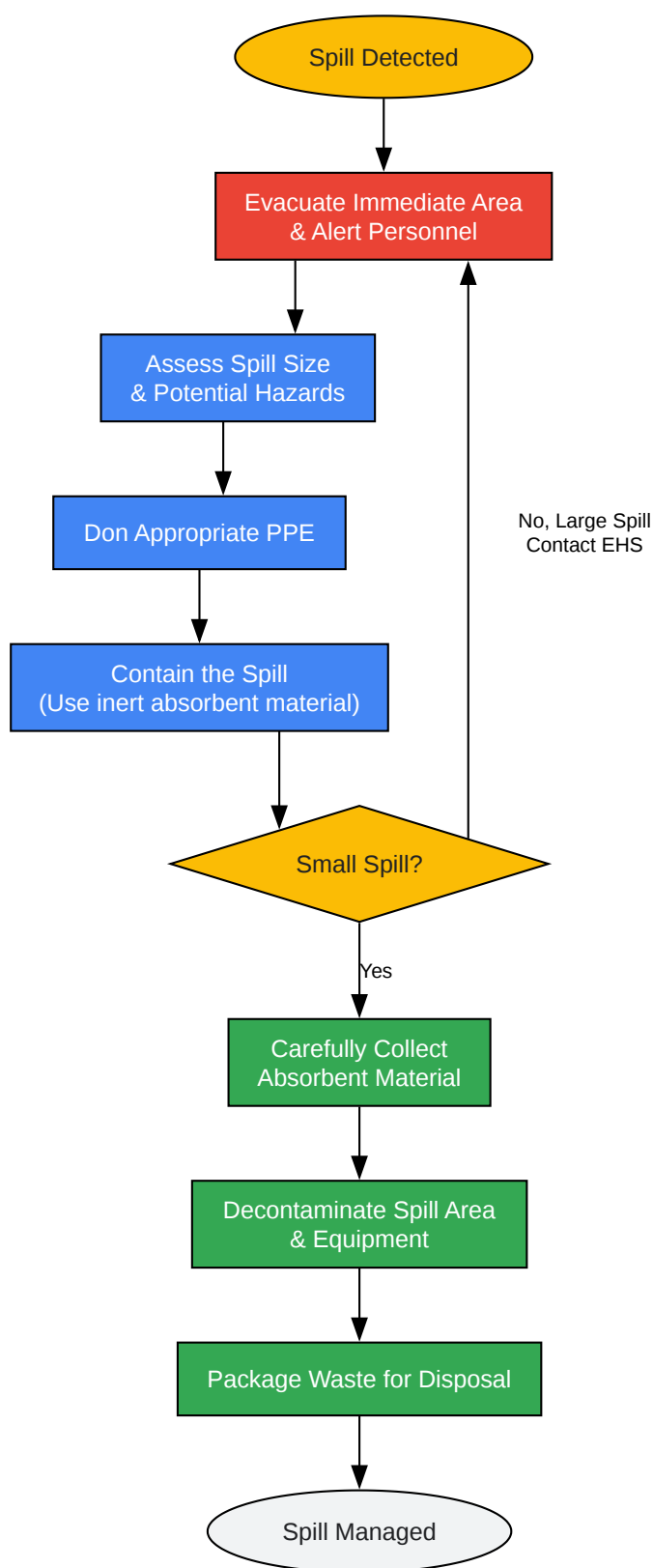
Emergency and Disposal Procedures

First-Aid Measures:

- If Swallowed: Do NOT induce vomiting. Rinse mouth with water and immediately call a poison control center or doctor.[1]
- If on Skin: Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water for at least 15 minutes.[1][9] Seek immediate medical attention.[1][9]
- If Inhaled: Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration.[1][7] Seek immediate medical attention.[1][7]
- If in Eyes: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3][9] Remove contact lenses if present and easy to do.[3] Continue rinsing and seek immediate medical attention.[3][9]

Spill and Leak Response:

The following diagram outlines the procedural workflow for managing a spill of **Bis(2-dimethylaminoethyl) ether**.



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Caption: Workflow for handling a chemical spill.

Disposal Plan:

- Dispose of this chemical and its container at a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.[3]
- Do not dispose of with household garbage or allow it to reach sewage systems.[3][7]
- Contaminated packaging should be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[3] Alternatively, puncture the packaging to render it unusable before disposing of it in a sanitary landfill.[3] All disposal practices must be in accordance with local, state, and federal regulations.

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